

In-Depth Technical Guide: Scillascillool (CAS Number: 2023822-39-9)

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Compound of Interest

Compound Name: *Scillascillool*

Cat. No.: *B1162305*

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Abstract

Scillascillool, a lanostane-type triterpenoid with the CAS number 2023822-39-9, is a natural product isolated from the whole plants of *Scilla scilloides*. This technical guide provides a comprehensive overview of the available scientific information on **Scillascillool**, including its chemical properties, isolation, and structural elucidation. While specific quantitative biological activity data for **Scillascillool** remains limited in publicly accessible literature, this guide also explores the known pharmacological activities of related compounds and extracts from the *Scilla* genus, suggesting potential areas for future investigation.

Chemical and Physical Properties

Scillascillool is a complex triterpenoid molecule. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	2023822-39-9	[1]
Molecular Formula	C30H46O6	[1]
Molecular Weight	502.69 g/mol	[1]
IUPAC Name	Lanost-8-en-26-oic acid, 17,23-epoxy-3,23,24,28-tetrahydroxy-, γ -lactone, (3 β ,4 β ,23S,24S,25R)-	[1]
Compound Type	Lanostane-type Triterpenoid	[2][3]
Natural Source	Whole plants of <i>Scilla scilloides</i>	[2][3]

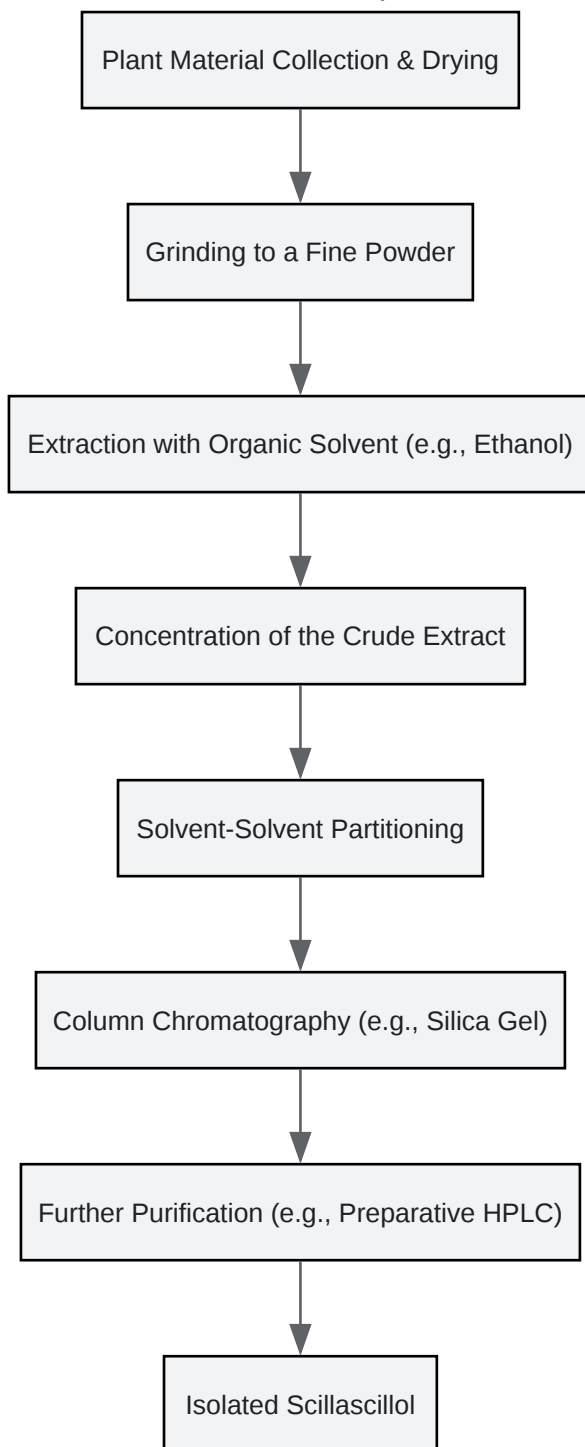
Isolation and Structural Elucidation

The primary method for obtaining **Scillascillool** is through extraction from its natural source, *Scilla scilloides*. The isolation and structural determination of **Scillascillool** were first described by Ren et al. in 2015.[2][3]

Experimental Protocol: Isolation of Scillascillool

The following is a generalized workflow for the isolation of triterpenoids from plant material, based on common phytochemical practices. The specific details for **Scillascillool** would be found in the primary literature.

General Workflow for Triterpenoid Isolation

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Caption: Generalized workflow for isolating **Scillascillo**.

Structural Characterization

The structure of **Scillascillo** was elucidated using extensive spectroscopic studies.^{[2][3]} These techniques are fundamental in natural product chemistry for determining the precise arrangement of atoms within a molecule.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR experiments are used to determine the carbon-hydrogen framework and the connectivity of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the elemental composition and confirm the molecular weight.

Biological Activity and Therapeutic Potential

As of the latest available data, there is a notable absence of specific quantitative biological activity data (e.g., IC₅₀, EC₅₀ values) for pure **Scillascillo** in peer-reviewed literature. However, the broader context of research on Scilla species and lanostane-type triterpenoids suggests promising avenues for investigation.

Reported Activities of Scilla Genus and Related Compounds

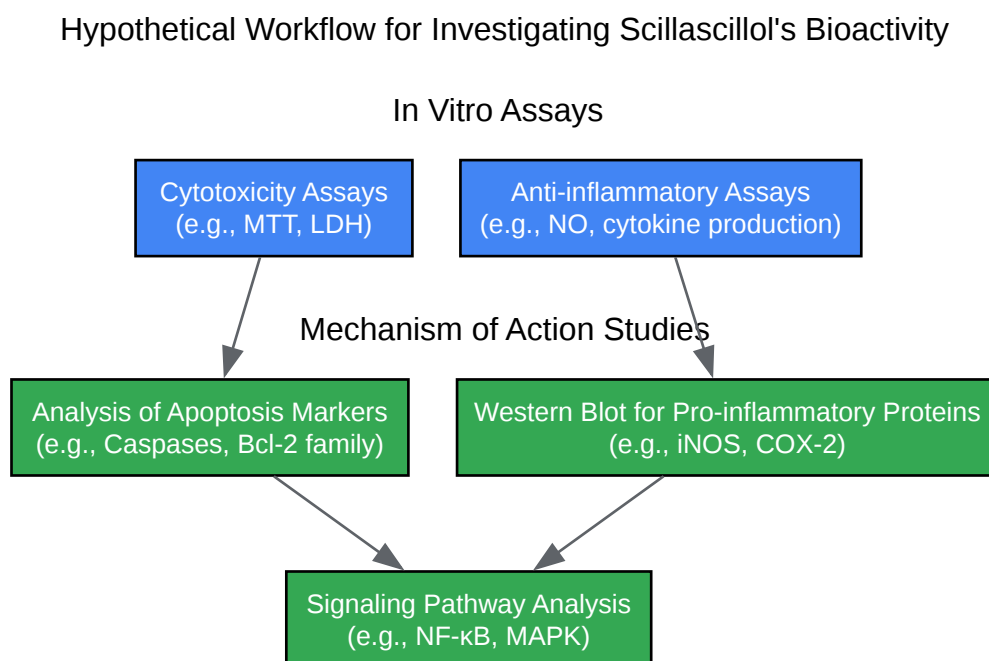
Extracts from the Scilla genus, and other compounds isolated from Scilla scilloides, have demonstrated a range of biological activities, as detailed in the table below.

Biological Activity	Compound/Extract	Source
Anti-tumor	Eucosterol oligoglycosides from S. scilloides	^[4]
Antimicrobial	Methanol extract of S. scilloides bulbs	^[5]
Anti-inflammatory	Extracts from Scilla species	^[2]
Antioxidant	Extracts from Scilla species	^[2]

These findings suggest that **Scillascillol** may possess similar properties, and further research is warranted to evaluate its specific bioactivities.

Potential Signaling Pathways for Investigation

Given the known activities of other triterpenoids, several signaling pathways could be relevant to the mechanism of action of **Scillascillol**. The diagram below illustrates a hypothetical workflow for investigating the anti-inflammatory and cytotoxic potential of **Scillascillol**.



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Caption: A potential workflow for studying **Scillascillol**'s bioactivity.

Future Directions

The study of **Scillascillol** is still in its early stages. To fully understand its therapeutic potential, the following areas of research are critical:

- **Quantitative Biological Evaluation:** A systematic evaluation of **Scillascillol**'s activity in a panel of in vitro assays is necessary to determine its potency and spectrum of action.

- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by **Scillascillol** will be crucial for its development as a potential therapeutic agent.
- In Vivo Studies: Following promising in vitro results, evaluation in animal models of disease will be essential to assess efficacy and safety.
- Total Synthesis: The development of a synthetic route to **Scillascillol** would enable the production of larger quantities for research and the generation of analogs with improved properties.

Conclusion

Scillascillol is a structurally interesting lanostane-type triterpenoid from *Scilla scilloides*. While current knowledge about its specific biological activities is limited, the pharmacological profile of related compounds suggests that it is a promising candidate for further investigation, particularly in the areas of oncology and inflammatory diseases. This technical guide serves as a foundational resource to stimulate and guide future research into this intriguing natural product.

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References

- 1. Scillascillol | 2023822-39-9 [amp.chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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